

A Comprehensive Technical Guide to the Safe Handling of 3,4,5-Trimethylaniline

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Compound of Interest

Compound Name: **3,4,5-Trimethylaniline**

Cat. No.: **B161109**

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This document provides a detailed overview of the essential safety and handling protocols for **3,4,5-Trimethylaniline** (CAS: 1639-31-2). The information herein is compiled from multiple safety data sheets and chemical databases to ensure a comprehensive guide for laboratory and research professionals. Adherence to these guidelines is critical to mitigate risks and ensure a safe working environment.

Chemical Identification and Physical Properties

3,4,5-Trimethylaniline is an aromatic amine that serves as a building block in various chemical syntheses. Understanding its physical and chemical properties is the first step in safe handling.

Property	Value	Reference
IUPAC Name	3,4,5-trimethylaniline	[1]
Synonyms	3,4,5-Trimethylbenzenamine, 3,4,5-trimethylphenylamine	[2]
CAS Number	1639-31-2	[3] [4]
Molecular Formula	C ₉ H ₁₃ N	[2] [5]
Molecular Weight	135.21 g/mol	[4] [5]
Appearance	Brown coloured powder; Solid	[2] [4]
Purity	95% - 98%	[2] [3]
Storage Temperature	Room temperature, in a cool, dry place	[3] [6]
Stability	Stable under recommended storage conditions	[3] [4]
Incompatible Materials	Strong oxidizing agents	[3]
Hazardous Decomposition	Carbon oxides, Nitrogen oxides	[3]

Hazard Identification and GHS Classification

3,4,5-Trimethylaniline is classified as a hazardous substance. The following table summarizes its GHS classification, which indicates the primary risks associated with its handling.

Hazard Class	GHS Category	Hazard Statement	Signal Word	Pictogram
Skin Irritation	Category 2	H315: Causes skin irritation	Warning	GHS07 (Exclamation Mark)
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation	Warning	GHS07 (Exclamation Mark)
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Warning	GHS07 (Exclamation Mark)

References:[3][4]

Toxicological Summary

The primary toxicological concerns are irritation to the skin, eyes, and respiratory system.[3][4]

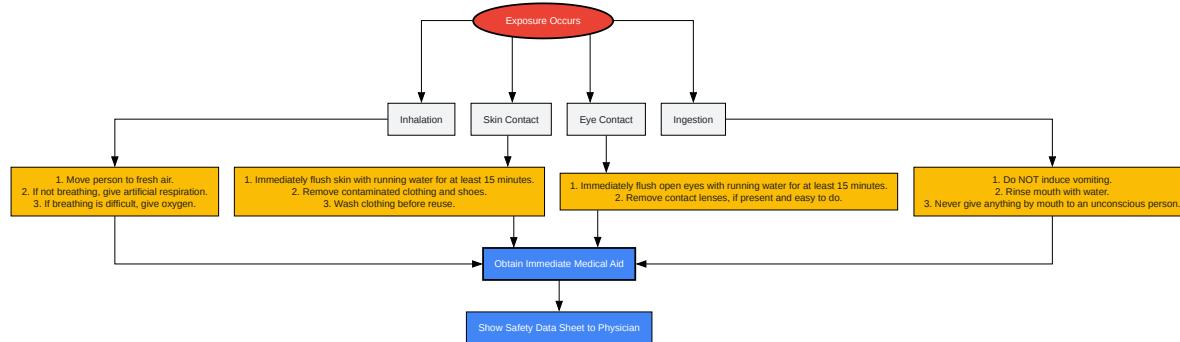
Skin contact can lead to inflammation, characterized by itching, scaling, redness, or blistering.

[3] Currently, specific quantitative data on acute toxicity (e.g., LD50/LC50) for **3,4,5-Trimethylaniline** is not readily available in the reviewed literature.[3][5]

Endpoint	Effect	Routes of Exposure
Skin Contact	Causes skin irritation; may result in inflammation, itching, and redness.[3]	Dermal
Eye Contact	Causes serious eye irritation.[3][4]	Ocular
Inhalation	May cause respiratory irritation.[3][4]	Inhalation
Ingestion	May cause irritation of the digestive tract.	Ingestion

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure. The following workflow outlines the necessary steps. All exposures require consultation with a physician, to whom the Safety Data Sheet (SDS) for the substance should be shown.[3][5]



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Caption: First Aid Response Workflow for **3,4,5-Trimethylaniline** Exposure.

Detailed First Aid Protocols:

- Inhalation:** Move the person to fresh air. If they are not breathing, provide artificial respiration. If breathing is difficult, administer oxygen. Seek medical help.[3][4]

- Skin Contact: Immediately flush the affected skin with running water for a minimum of 15 minutes while taking off contaminated clothing and shoes.[3] Wash clothes before wearing them again. Get medical attention immediately.[3]
- Eye Contact: Immediately flush eyes with running water for at least 15 minutes. If contact lenses are present and can be easily removed, do so. Seek immediate medical assistance. [3][4]
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to someone who is unconscious. Obtain medical aid at once.[3]

Engineering Controls and Personal Protective Equipment (PPE)

To minimize exposure, a combination of engineering controls and personal protective equipment must be used, following the hierarchy of controls.



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Caption: The Hierarchy of Controls prioritizes safety measures in the lab.

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[3] Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[7]
- Personal Protective Equipment (PPE): The selection of PPE is critical for preventing direct contact.

Task / Scenario	Eye / Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing/Handling Solid	Chemical safety goggles with side protection.[3]	Chemical-resistant gloves (e.g., nitrile).	Lab coat.	NIOSH-approved respirator for dusts if ventilation is inadequate.[4]
Preparing Solutions	Chemical safety goggles and a face shield.[3]	Chemical-resistant gloves.	Chemical-resistant apron over a lab coat.	Use only in a chemical fume hood.
General Lab Use	Chemical safety glasses with side shields.[3]	Chemical-resistant gloves.	Lab coat.	Not required if engineering controls are effective.

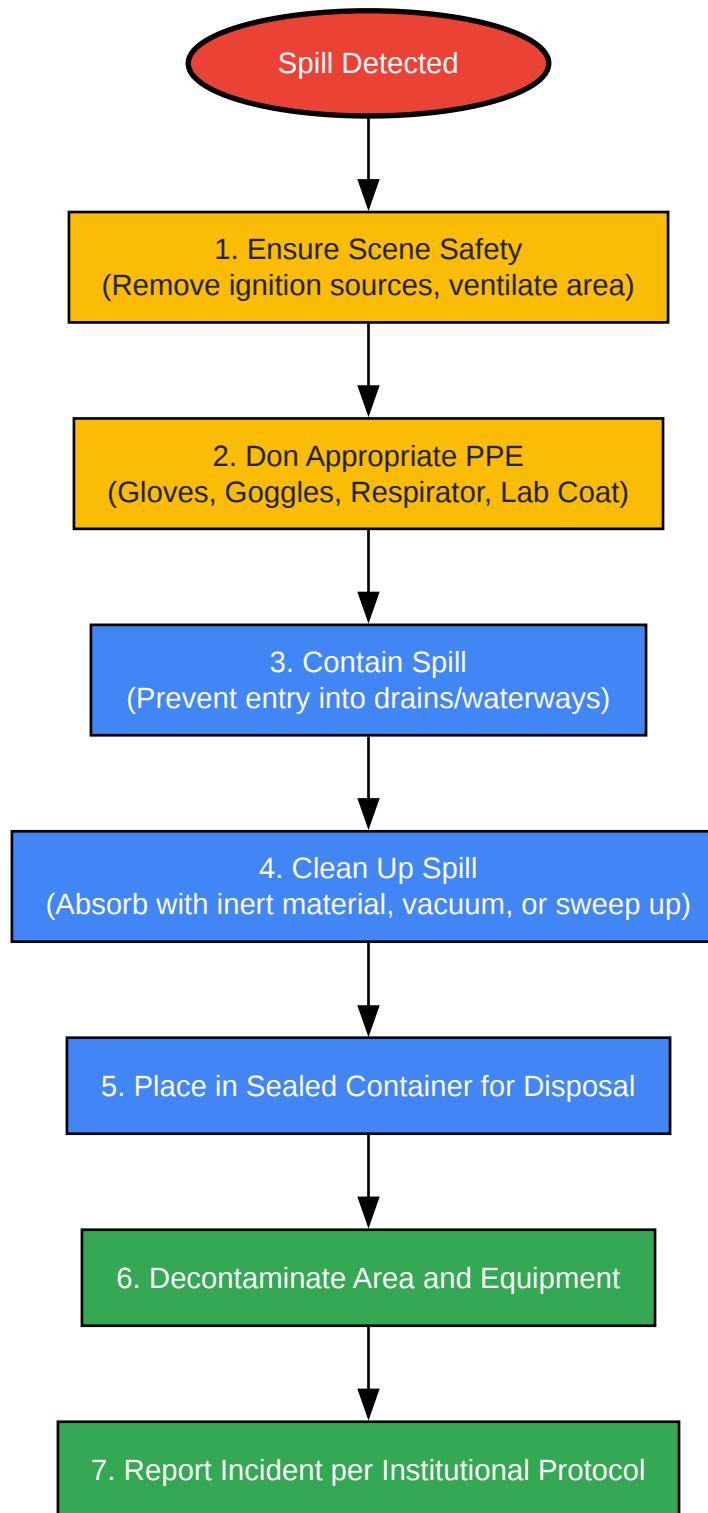
Safe Handling and Storage

- Precautions for Safe Handling:
 - Avoid all contact with skin, eyes, and clothing.[3]
 - Avoid breathing in dust or fumes; always use with adequate ventilation.[3]
 - Wash hands thoroughly after handling the material, before breaks, and at the end of the workday.[3][4]
 - Do not eat, drink, or smoke in areas where the chemical is handled or stored.[3]
- Conditions for Safe Storage:
 - Store in a tightly closed container when not in use.[3][4]
 - Keep in a cool, dry, and well-ventilated area.[3][4]
 - Store away from incompatible materials, particularly strong oxidizing agents.[3]

- Keep away from all sources of ignition.[3]

Accidental Release and Fire-Fighting Measures

Proper emergency procedures must be in place to handle spills and fires effectively.



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Caption: Step-by-step protocol for responding to a **3,4,5-Trimethylaniline** spill.

- Accidental Release Measures:

- Personal Precautions: Wear the appropriate protective equipment and keep unprotected personnel away from the spill area.[\[3\]](#)
- Ventilation: Ensure the area is adequately ventilated.[\[3\]](#)
- Environmental Precautions: Prevent the spill from entering drains, soil, or other waterways.[\[3\]\[5\]](#)
- Containment and Cleaning: Carefully sweep up, vacuum, or absorb the material with an inert substance (e.g., sand, vermiculite) and place it into a suitable, labeled container for disposal.[\[3\]](#)

- Fire-Fighting Measures:

Aspect	Recommendation	Reference
Suitable Extinguishing Media	Water spray, dry chemical, carbon dioxide, or chemical foam.	[3][5]
Unsuitable Extinguishing Media	Do not use a heavy water stream.	[4]
Specific Hazards	Combustion produces toxic gases, including carbon and nitrogen oxides.	[3]
Protective Equipment	Firefighters must wear a NIOSH-approved self-contained breathing apparatus (SCBA) and full protective gear.	[3]

Disposal Considerations

Disposal of **3,4,5-Trimethylaniline** and its containers must be handled as hazardous waste. All disposal practices must comply with federal, state, and local environmental regulations.^[3] The material should be disposed of through a licensed and approved waste disposal plant. Do not reuse empty containers.^[3]

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